

Long-term stability of AVE3085 in DMSO at -20°C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AVE3085

Cat. No.: B8069338

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Technical Support Center: AVE3085

Welcome to the technical support center for **AVE3085**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals with the proper handling and storage of **AVE3085**, particularly concerning its long-term stability when dissolved in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **AVE3085** stock solutions in DMSO?

For long-term stability, it is recommended to prepare aliquots of your **AVE3085** stock solution in DMSO to minimize freeze-thaw cycles and store them at -20°C or -80°C.^[1] For storage at -20°C, it is advisable to re-examine the solution's efficacy if it has been stored for more than one month.^[1]

Q2: How many times can I freeze and thaw my **AVE3085** in DMSO stock solution?

To maintain the integrity of the compound, it is crucial to avoid repeated freezing and thawing.^[1] Studies on a diverse set of compounds in DMSO have shown no significant loss after 11 freeze-thaw cycles when frozen at -15°C and thawed at 25°C.^{[2][3]} However, to ensure maximal efficacy of **AVE3085**, it is best practice to aliquot the stock solution into single-use volumes.

Q3: My frozen **AVE3085** in DMSO solution appears solid. Is it still viable?

Yes, this is normal. DMSO has a melting point of 18.45°C and readily supercools, meaning it can remain liquid at temperatures below its melting point but will solidify upon freezing.[4][5] You can thaw the solution by warming it to room temperature without compromising the compound's stability.[5]

Q4: What factors can affect the stability of **AVE3085** in DMSO during long-term storage at -20°C?

Several factors can influence the stability of compounds stored in DMSO, including:

- Water content: DMSO is hygroscopic and can absorb moisture from the air, which can lead to compound degradation.[2][3][6] It is essential to use anhydrous DMSO and keep containers tightly sealed.
- Oxygen: While less of a factor than water, exposure to oxygen can also contribute to the degradation of some compounds.[2][3]
- Container material: Studies have shown no significant difference in compound recovery between glass and polypropylene containers for up to 5 months at room temperature.[2][3]

Q5: How can I check the stability of my **AVE3085** solution after long-term storage?

The stability of your **AVE3085** solution can be assessed by analytical methods such as High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) and/or Ultraviolet (UV) detection.[2][3][7][8] This allows for the quantification of the parent compound and the detection of any potential degradation products.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpected or inconsistent experimental results.	Compound degradation due to improper storage or handling.	1. Prepare fresh dilutions from a new aliquot of the stock solution. 2. If the problem persists, prepare a fresh stock solution from powdered AVE3085. 3. Verify the stability of your stock solution using an appropriate analytical method (e.g., HPLC-MS).
Precipitate observed in the stock solution after thawing.	The compound may have come out of solution.	1. Gently warm the solution to room temperature. 2. Vortex the solution thoroughly to ensure complete dissolution before making dilutions.
Difficulty dissolving powdered AVE3085 in DMSO.	Insufficient mixing or use of non-anhydrous DMSO.	1. Vigorously shake or vortex the solution. 2. Use high-purity, anhydrous DMSO for preparing stock solutions.

Quantitative Data Summary

While specific long-term stability data for **AVE3085** in DMSO at -20°C is not publicly available, the following table summarizes general findings from studies on various small molecules stored in DMSO, which can serve as a guideline.

Storage Condition	Duration	Finding	Reference
-15°C with Freeze-Thaw Cycles	11 cycles	No significant compound loss was observed for a diverse set of compounds.	[2] [3]
-20°C	1 month	Recommended storage time for typical compounds in solvent before re-examination.	[1]
-80°C	6 months	Recommended storage time for typical compounds in solvent.	[1]
40°C (Accelerated Stability)	15 weeks	Most compounds were found to be stable.	[2] [3]

Experimental Protocols

Protocol for Assessing Compound Stability in DMSO by LC/UV/MS

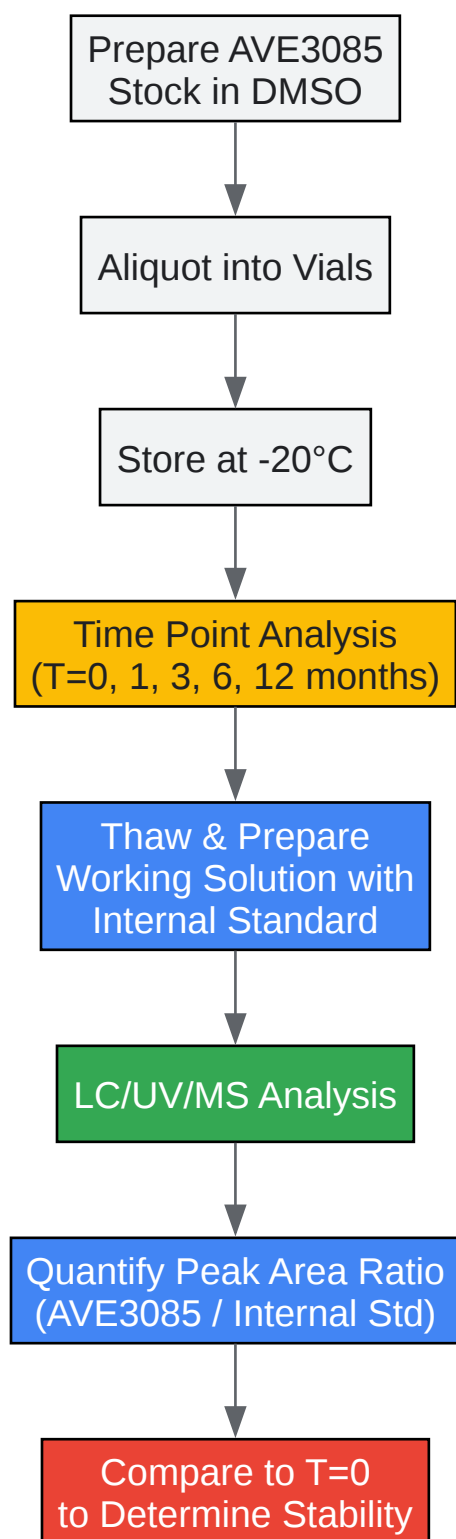
This protocol outlines a general method for determining the stability of a compound, such as **AVE3085**, in a DMSO stock solution stored at -20°C.

1. Sample Preparation and Storage: a. Prepare a stock solution of **AVE3085** in anhydrous DMSO at a specified concentration (e.g., 10 mM).[\[2\]](#)[\[3\]](#) b. Aliquot the stock solution into multiple polypropylene or glass vials. c. Store the vials at -20°C.
2. Time-Point Analysis: a. At designated time points (e.g., 0, 1, 3, 6, and 12 months), retrieve a vial for analysis. b. Thaw the sample at room temperature. c. Prepare a working solution by diluting the stock with an appropriate solvent system (e.g., acetonitrile/water). d. Add an internal standard to the working solution to allow for accurate quantification.[\[2\]](#)[\[3\]](#)

3. LC/UV/MS Analysis: a. Inject the prepared sample into an HPLC system equipped with a UV detector and a mass spectrometer. b. Use a suitable HPLC method (e.g., reverse-phase chromatography) to separate **AVE3085** from any potential degradants. c. Quantify the peak area of **AVE3085** relative to the internal standard using both UV and MS detection.[2][3]
4. Data Analysis: a. Compare the peak area ratio of **AVE3085** to the internal standard at each time point against the ratio at time zero. b. A significant decrease in this ratio over time indicates degradation of the compound.

Visualizations

Experimental Workflow for Stability Assessment

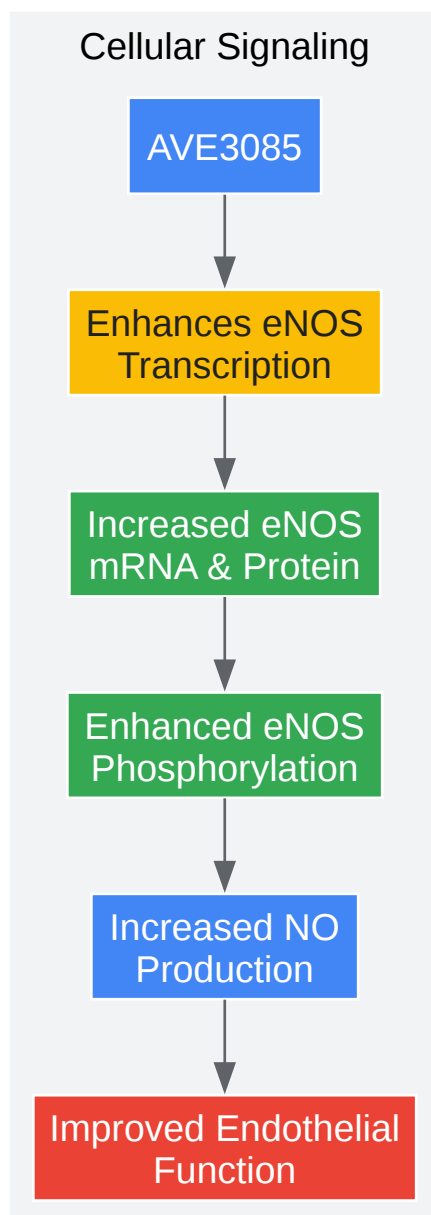


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Caption: Workflow for assessing the long-term stability of **AVE3085** in DMSO.

AVE3085 Signaling Pathway

AVE3085 is known to enhance the transcription of endothelial nitric oxide synthase (eNOS).[9]



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Caption: Simplified signaling pathway of **AVE3085** in enhancing eNOS function.

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- To cite this document: BenchChem. [Long-term stability of AVE3085 in DMSO at -20°C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8069338#long-term-stability-of-ave3085-in-dms0-at-20-c]

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